

Safeguarding Your Research: A Guide to Handling Diphenyl Sulfoxide

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Compound of Interest

Compound Name: Diphenyl sulfoxide

Cat. No.: B377121

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For researchers and scientists in the fast-paced world of drug development, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for handling **Diphenyl sulfoxide**, ensuring the protection of personnel and the integrity of your research.

Diphenyl sulfoxide is a compound that requires careful handling due to its potential to cause irritation to the eyes, respiratory system, and skin.^[1] Adherence to proper safety protocols is crucial to minimize risk and ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Diphenyl sulfoxide is classified as a hazardous substance.^[1] It can cause inflammation of the skin upon contact and may exacerbate pre-existing dermatitis.^[1] While not classified as harmful by ingestion, it may still be damaging to health, particularly for individuals with pre-existing organ damage.^[1] It is also important to avoid breathing in the dust of this compound as it can cause respiratory irritation.^{[1][2]}

To mitigate these risks, the following personal protective equipment is mandatory when handling **Diphenyl sulfoxide**:

Body Part	Personal Protective Equipment	Specifications and Remarks
Eyes/Face	Safety glasses with side-shields or chemical safety goggles	Must be compliant with OSHA's 29 CFR 1910.133 or European Standard EN166.[2][3][4] Ensure eyewash stations are readily accessible.[5]
Skin	Chemical-resistant gloves (e.g., Nitrile rubber)	Inspect gloves for any damage before use.[6]
Protective clothing	Wear appropriate protective clothing to prevent skin exposure.[1][2][4] Contaminated clothing should be laundered separately before reuse.[1]	
Respiratory	Particulate respirator	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used whenever workplace conditions warrant it, particularly when generating dust.[2][4]

Operational Plan for Safe Handling

A systematic approach to handling **Diphenyl sulfoxide** is crucial for minimizing exposure and preventing accidents.

1. Preparation:

- Ensure you are in a well-ventilated area.[1]
- Confirm that all necessary PPE is available and in good condition.
- Locate the nearest eyewash station and safety shower before starting work.

- Keep containers of **Diphenyl sulfoxide** securely sealed when not in use.[1]

2. Handling:

- Avoid all personal contact, including inhalation of dust.[1]
- Do not eat, drink, or smoke in the handling area.[1][5]
- Avoid generating dust.[1][4] Use dry clean-up procedures for any spills.[1]
- Wash hands thoroughly with soap and water after handling.[1]

3. Storage:

- Store in a cool, dry, and well-ventilated area.[1][3]
- Keep containers tightly closed.[3][4][5]
- Store away from incompatible materials, such as strong oxidizing agents.[1][3]

Spill and Emergency Procedures

In the event of a spill or exposure, immediate and appropriate action is critical.

Minor Spills:

- Clean up all spills immediately.[1]
- Wear appropriate PPE, including a dust respirator.[1]
- Use dry clean-up procedures; avoid generating dust.[1]
- Sweep or vacuum up the spilled material and place it in a clean, dry, sealable, and labeled container for disposal.[1]

Major Spills:

- Alert personnel in the area and contact emergency responders.[1]

- Control personal contact by wearing appropriate protective clothing.[1]
- Prevent the spillage from entering drains or water courses.[1]
- Recover the product wherever possible and place it in sealed containers for disposal.[1]

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[2][4]
- Skin Contact: Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid.[2] Wash clothing before reuse.[2][4]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[2]
- Ingestion: If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Do NOT induce vomiting. Get medical aid.[2]

Disposal Plan

All waste, including spilled material and contaminated items, must be handled in accordance with local, state, and federal regulations.[1] Dispose of contents and containers to an approved waste disposal plant.[5]

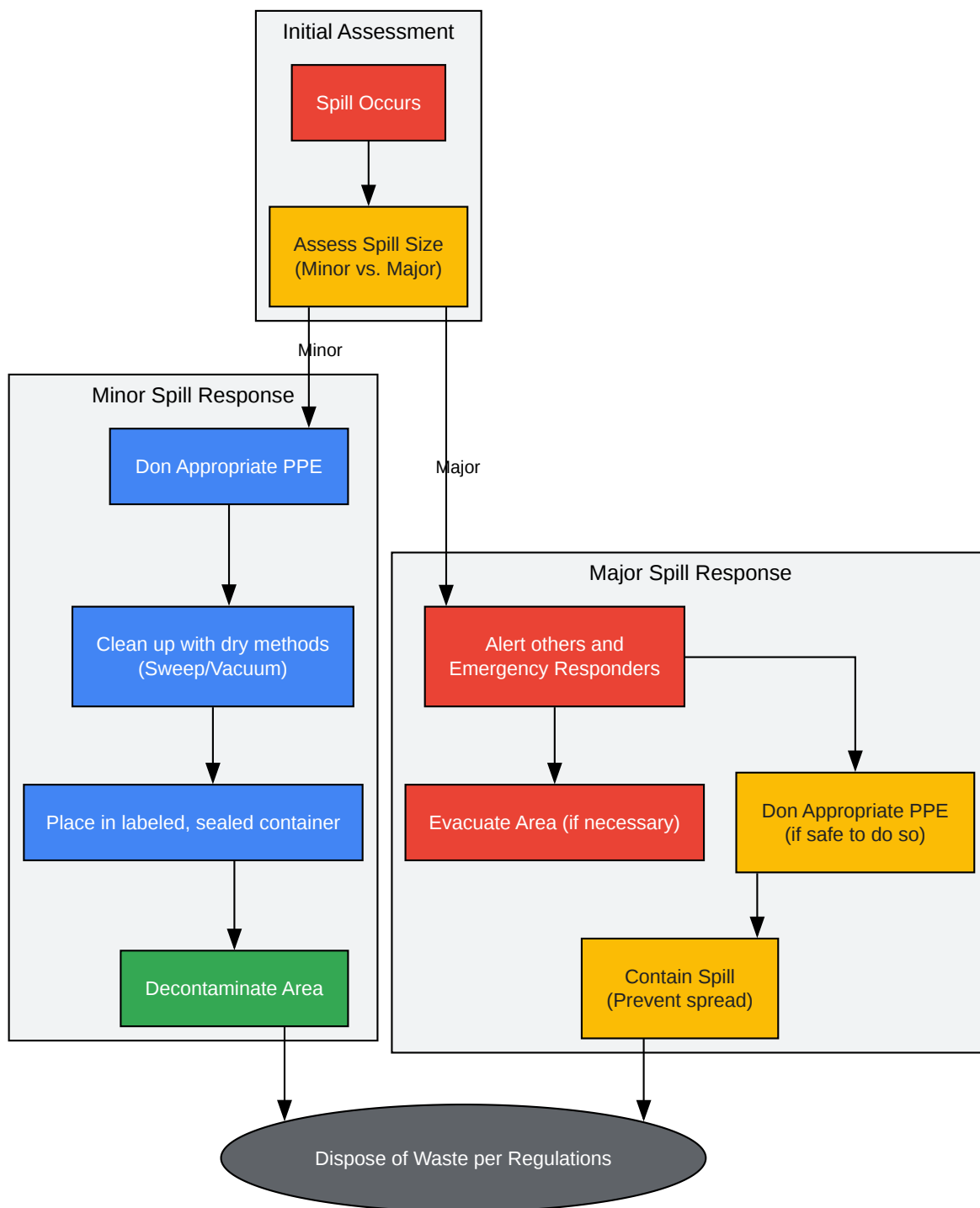
Physicochemical Properties of Diphenyl Sulfoxide

The following table summarizes key quantitative data for **Diphenyl sulfoxide**:

Property	Value
Appearance	Off-white powder/solid[3]
Odor	Odorless[3][6]
Melting Point	66 - 71 °C / 150.8 - 159.8 °F[3]
Boiling Point	206 - 208 °C / 402.8 - 406.4 °F @ 13 mmHg[3]
Molecular Formula	C12H10OS[6]
Molecular Weight	202.28 g/mol [2]

Experimental Workflow: Chemical Spill Response

The following diagram outlines the logical workflow for responding to a chemical spill of **Diphenyl sulfoxide**.



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